

Proper Disposal of 3-Bromo-2-hydroxy-5-methylpyridine: A Comprehensive Guide

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Compound of Interest

Compound Name: 3-Bromo-2-hydroxy-5-methylpyridine

Cat. No.: B090738

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For researchers, scientists, and drug development professionals, the responsible disposal of chemical waste is paramount for ensuring laboratory safety and environmental protection. This guide provides detailed procedures for the proper disposal of **3-Bromo-2-hydroxy-5-methylpyridine** (CAS No. 17282-02-9), a compound frequently used in pharmaceutical and agrochemical synthesis. Adherence to these protocols is essential for minimizing risks and maintaining regulatory compliance.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is critical to consult the Safety Data Sheet (SDS) and be fully aware of the hazards associated with **3-Bromo-2-hydroxy-5-methylpyridine**. This compound is classified as hazardous, and appropriate personal protective equipment (PPE) must be worn at all times.

Key Hazards:

- Harmful if swallowed
- Causes skin irritation
- Causes serious eye damage
- May cause respiratory irritation

Required Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat and closed-toe shoes are mandatory.
- Respiratory Protection: A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used, especially when handling the solid form or in case of dust formation.

All handling and preparation for disposal should be conducted in a well-ventilated laboratory fume hood.

Quantitative Hazard Data

The following table summarizes the hazard classifications for **3-Bromo-2-hydroxy-5-methylpyridine**.

Hazard Classification	GHS Code	Signal Word
Acute Toxicity, Oral	Category 4	Warning
Skin Irritation	Category 2	Warning
Serious Eye Damage	Category 1	Danger
Specific Target Organ Toxicity	Category 3	Warning

Step-by-Step Disposal Protocol

The primary method for the disposal of **3-Bromo-2-hydroxy-5-methylpyridine** is through an approved hazardous waste disposal plant.[\[1\]](#)[\[2\]](#) Do not dispose of this chemical down the drain or in regular trash.

1. Waste Identification and Segregation:

- Clearly label **3-Bromo-2-hydroxy-5-methylpyridine** waste with its full chemical name and associated hazards.
- Segregate it from other waste streams to avoid incompatible chemical reactions.

2. Waste Collection and Storage:

- Collect waste **3-Bromo-2-hydroxy-5-methylpyridine**, including any contaminated materials, in a designated, properly sealed, and labeled hazardous waste container.
- Store the container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

3. Contaminated Materials:

- Any materials that have come into contact with **3-Bromo-2-hydroxy-5-methylpyridine**, such as pipette tips, gloves, and absorbent paper, must be treated as hazardous waste and disposed of accordingly.
- Rinse contaminated glassware with a suitable solvent (e.g., acetone or ethanol) in a fume hood. The rinsate must be collected as hazardous waste.

4. Spill Management:

- In the event of a spill, evacuate the area and ensure proper ventilation.
- Wearing appropriate PPE, cover the spill with an inert absorbent material such as vermiculite, sand, or a commercial spill absorbent.
- Carefully collect the absorbed material into a hazardous waste container.
- Clean the spill area with a suitable solvent and collect the cleaning materials as hazardous waste.

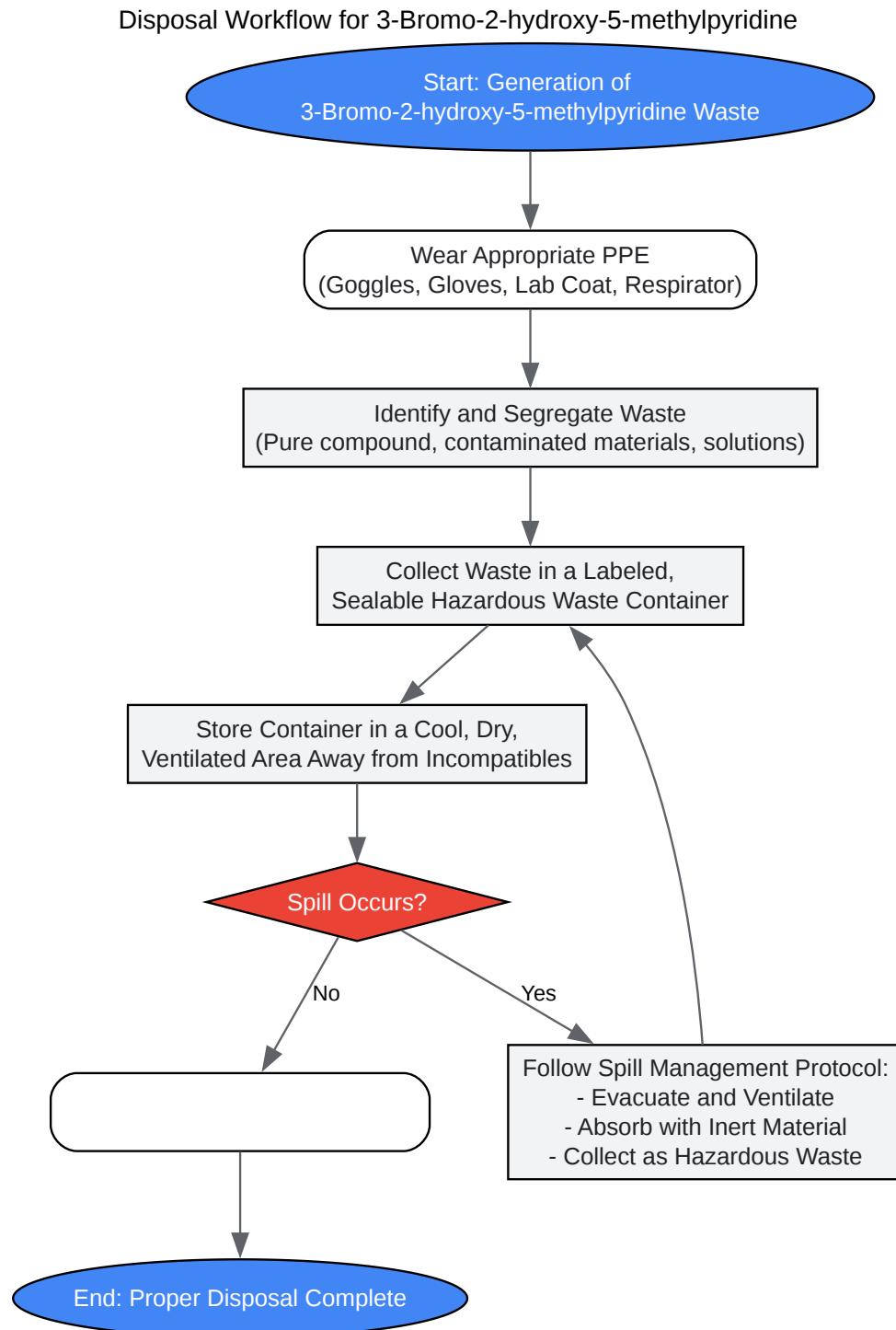
5. Professional Disposal:

- Arrange for the collection of the hazardous waste by a licensed and certified chemical waste disposal company.

- Provide the disposal company with a complete and accurate description of the waste, including its chemical composition and known hazards.

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **3-Bromo-2-hydroxy-5-methylpyridine**.

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Caption: Decision workflow for the safe disposal of **3-Bromo-2-hydroxy-5-methylpyridine**.

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References

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